

# Essential Guide to the Safe Disposal of GSK1104252A

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## Compound of Interest

Compound Name: GSK1104252A

Cat. No.: B15608331

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **GSK1104252A**, treating it as a hazardous chemical waste in line with industry best practices.

## Hazard Assessment and Personal Protective Equipment (PPE)

Based on data for structurally similar compounds, **GSK1104252A** should be handled with caution. The following hazards are presumed<sup>[1]</sup>:

- Harmful if swallowed
- Causes skin irritation
- Causes serious eye irritation
- May cause respiratory irritation

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling **GSK1104252A** for disposal:

Protective Equipment	Specification
Eye Protection	Safety goggles with side-shields
Hand Protection	Protective gloves (e.g., nitrile)
Skin and Body Protection	Impervious laboratory coat
Respiratory Protection	Use in a well-ventilated area. A suitable respirator may be required for bulk quantities or in case of dust formation.

## Step-by-Step Disposal Protocol

The disposal of **GSK1104252A**, as with most laboratory chemicals, must adhere to local, state, and federal regulations. Never dispose of this compound down the drain or in regular solid waste[2][3].

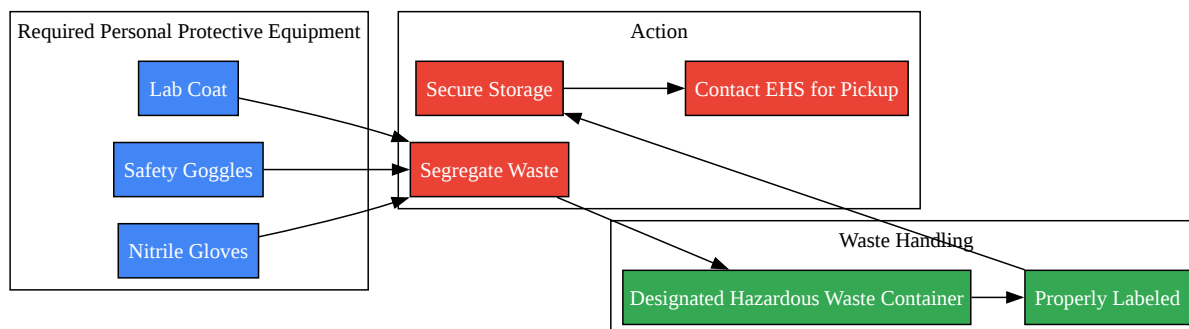
- Waste Segregation and Collection:
  - Collect waste **GSK1104252A**, including pure compound and any contaminated materials (e.g., pipette tips, weighing boats, contaminated gloves), in a designated and clearly labeled hazardous waste container.
  - Ensure the waste container is made of a compatible material and has a secure, tight-fitting lid.
  - Do not mix with other waste streams unless explicitly permitted by your institution's waste management guidelines[4].
- Labeling:
  - Clearly label the waste container with "Hazardous Waste" and the full chemical name: "**GSK1104252A**".
  - Include the approximate quantity of the waste.
  - Attach a completed chemical waste tag as required by your institution, listing all contents[5].

- Storage:
  - Store the sealed waste container in a designated, secure, and well-ventilated waste accumulation area.
  - Keep the container away from incompatible materials.
  - The storage area should be locked or otherwise secured to prevent unauthorized access<sup>[1]</sup>.
- Disposal Request:
  - Contact your institution's Environmental Health and Safety (EHS) office or designated chemical waste disposal service to arrange for pickup.
  - Provide them with all necessary information about the waste, as detailed on the waste tag.
- Spill Management:
  - In case of a spill, ensure the area is well-ventilated.
  - Wearing appropriate PPE, carefully sweep up any solid material and place it in the hazardous waste container.
  - Clean the spill area with an appropriate solvent and collect the cleaning materials as hazardous waste.
  - For significant spills, evacuate the area and contact your EHS office immediately<sup>[2]</sup>.

## Visualizing the Disposal Workflow

The following diagrams illustrate the key decision-making process and the overall workflow for the proper disposal of **GSK1104252A**.

Caption: **GSK1104252A** Disposal Workflow



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Caption: Safety and Handling for **GSK1104252A** Disposal

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)